

# Acetone-d6: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Acetone-d

Cat. No.: B1623232

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This guide provides an in-depth overview of the properties and applications of **acetone-d6** (hexadeuteroacetone), a deuterated solvent essential for a range of scientific applications, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy. Tailored for researchers, scientists, and professionals in drug development, this document outlines its chemical and physical characteristics, detailed experimental protocols for its use in NMR sample preparation, and a visual representation of the experimental workflow.

## Core Properties of Acetone-d6

**Acetone-d6** is a form of acetone where all six hydrogen atoms have been replaced with their isotope, deuterium.<sup>[1]</sup> This isotopic substitution makes it an ideal solvent for NMR spectroscopy as it does not produce a large solvent signal in the  $^1\text{H}$  NMR spectrum, which would otherwise obscure signals from the analyte.<sup>[2]</sup>

Below is a summary of the key quantitative data for **acetone-d6**:

Property	Value
CAS Number	666-52-4[3][4][5][6][7][8]
Molecular Formula	C <sub>3</sub> D <sub>6</sub> O or (CD <sub>3</sub> ) <sub>2</sub> CO[5][8]
Molecular Weight	64.12 g/mol [1][2][3][4][6][7][9]
Density	0.872 g/mL at 25 °C[6]
Boiling Point	55.5 °C[2][6]
Melting Point	-93.8 °C[2][3][6]
Refractive Index	n <sub>20/D</sub> 1.355[6]
Isotopic Purity	Typically ≥99.9 atom % D[3][4][8]

## Experimental Protocol: Sample Preparation for NMR Spectroscopy using Acetone-d6

The following protocol outlines the standard procedure for preparing a sample for analysis by NMR spectroscopy using **acetone-d6** as the solvent. The primary application of **acetone-d6** is as a solvent for dissolving samples for NMR analysis.[1][2]

Objective: To prepare a homogeneous and clear solution of an analyte in **acetone-d6** suitable for high-resolution NMR analysis.

Materials:

- Analyte (solid or liquid)
- Acetone-d6** (≥99.9% deuteration)
- High-quality 5 mm NMR tube and cap
- Vortex mixer
- Pasteur pipette and cotton or a syringe with a filter

- Small vial
- Balance

#### Methodology:

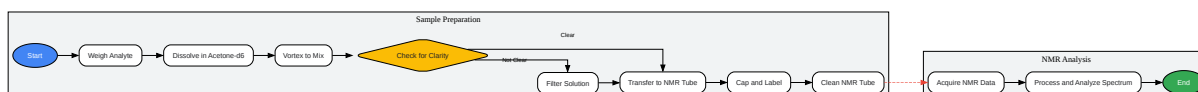
- Solubility Test (Optional but Recommended): Before using the deuterated solvent, it is advisable to test the solubility of the analyte in non-deuterated acetone to avoid wasting the more expensive deuterated solvent.[\[3\]](#)
- Weighing the Analyte: Accurately weigh the desired amount of the solid analyte directly into a clean, dry vial. For a standard  $^1\text{H}$  NMR spectrum, 1-10 mg of a compound with a molecular weight less than 600 is typically sufficient.[\[9\]](#) For  $^{13}\text{C}$  NMR, a higher concentration may be necessary. For liquid samples, add a small drop to the vial.
- Dissolution: Add approximately 0.5-0.7 mL of **acetone-d6** to the vial containing the analyte. [\[3\]](#)[\[4\]](#) The exact volume can be adjusted to achieve the desired concentration.
- Mixing: Securely cap the vial and mix the contents thoroughly using a vortex mixer until the analyte is completely dissolved. Visually inspect the solution to ensure there are no suspended particles.
- Filtration (If Necessary): If the solution is not perfectly clear or contains solid impurities, it must be filtered.[\[3\]](#)[\[4\]](#)[\[5\]](#) This can be achieved by passing the solution through a small plug of cotton or glass wool placed in a Pasteur pipette or by using a syringe fitted with a filter, directly into the NMR tube. This step is crucial as suspended particles can adversely affect the quality of the NMR spectrum.[\[4\]](#)
- Transfer to NMR Tube: Carefully transfer the clear solution from the vial into a clean, high-quality 5 mm NMR tube using a Pasteur pipette.[\[3\]](#)[\[4\]](#) Avoid getting any solution on the outside of the tube.
- Adjusting the Volume: Ensure the height of the solution in the NMR tube is between 4 and 5 cm.[\[4\]](#) This volume is critical for proper instrument shimming and data acquisition.
- Capping and Labeling: Cap the NMR tube securely. Label the tube clearly with a unique identifier.[\[3\]](#) For volatile samples, sealing the cap with parafilm can help prevent solvent

evaporation.[4]

- Cleaning the Tube: Before inserting the sample into the NMR spectrometer, wipe the outside of the NMR tube with a tissue dampened with a solvent like isopropanol or acetone to remove any dust or fingerprints.[9]

## Experimental Workflow for NMR Analysis

The following diagram illustrates the logical steps involved in preparing a sample for NMR analysis using **acetone-d6**.



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Workflow for NMR Sample Preparation and Analysis.

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## References

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